

Essential Safety and Logistical Information for Handling PD 135158

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Compound of Interest

Compound Name: PD 135158

Cat. No.: B1197173

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety protocols and logistical guidance for the handling and disposal of **PD 135158**, a potent cholecystokinin receptor antagonist. Adherence to these procedures is vital to ensure a safe laboratory environment and the integrity of research outcomes. This guide is intended to be a primary resource for all personnel involved in the use of this compound.

Immediate Safety and Handling Protocols

While a comprehensive Material Safety Data Sheet (MSDS) for **PD 135158** is not publicly available, the following best-practice guidelines, derived from general laboratory safety principles for handling potent chemical compounds, must be strictly followed.

Personal Protective Equipment (PPE):

A full complement of personal protective equipment is mandatory when handling **PD 135158**. This includes, but is not limited to:

- **Gloves:** Nitrile gloves are required. Always double-glove.
- **Eye Protection:** Chemical safety goggles are essential.
- **Lab Coat:** A fully buttoned lab coat must be worn.

- Respiratory Protection: Use a certified respirator if there is any risk of aerosolization or if handling the compound outside of a certified chemical fume hood.

Engineering Controls:

- All handling of **PD 135158**, including weighing, reconstitution, and aliquoting, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure proper ventilation in all areas where the compound is stored and handled.

General Handling Procedures:

- Avoid all direct contact with the skin, eyes, and mucous membranes.
- Do not eat, drink, or smoke in areas where **PD 135158** is handled or stored.
- Wash hands thoroughly with soap and water after handling the compound, before leaving the laboratory, and before eating or drinking.
- In case of accidental skin contact, immediately wash the affected area with copious amounts of water for at least 15 minutes and seek medical attention.
- In case of eye contact, immediately flush the eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open, and seek immediate medical attention.

Physical and Chemical Properties

A summary of the known physical and chemical properties of **PD 135158** is provided in the table below for easy reference.

Property	Value
Molecular Weight	616.76 g/mol
Molecular Formula	C ₃₅ H ₄₄ N ₄ O ₆
Physical Appearance	White solid
Solubility	Soluble in DMSO (100 mM)[1]
Storage Temperature	-20°C[2]

Operational Plans

Reconstitution and Aliquoting:

- Preparation: Before opening the vial, ensure all necessary PPE is donned and you are working within a certified chemical fume hood.
- Solvent Addition: Based on the desired stock concentration, carefully add the appropriate volume of dimethyl sulfoxide (DMSO) to the vial containing the solid **PD 135158**.
- Dissolution: Gently vortex or sonicate the vial until the compound is fully dissolved.
- Aliquoting: Dispense the stock solution into smaller, clearly labeled, single-use aliquots to avoid repeated freeze-thaw cycles.
- Labeling: Each aliquot vial must be clearly labeled with the compound name, concentration, date of preparation, and solvent used.

Disposal Plan

All waste materials contaminated with **PD 135158** must be treated as hazardous chemical waste.

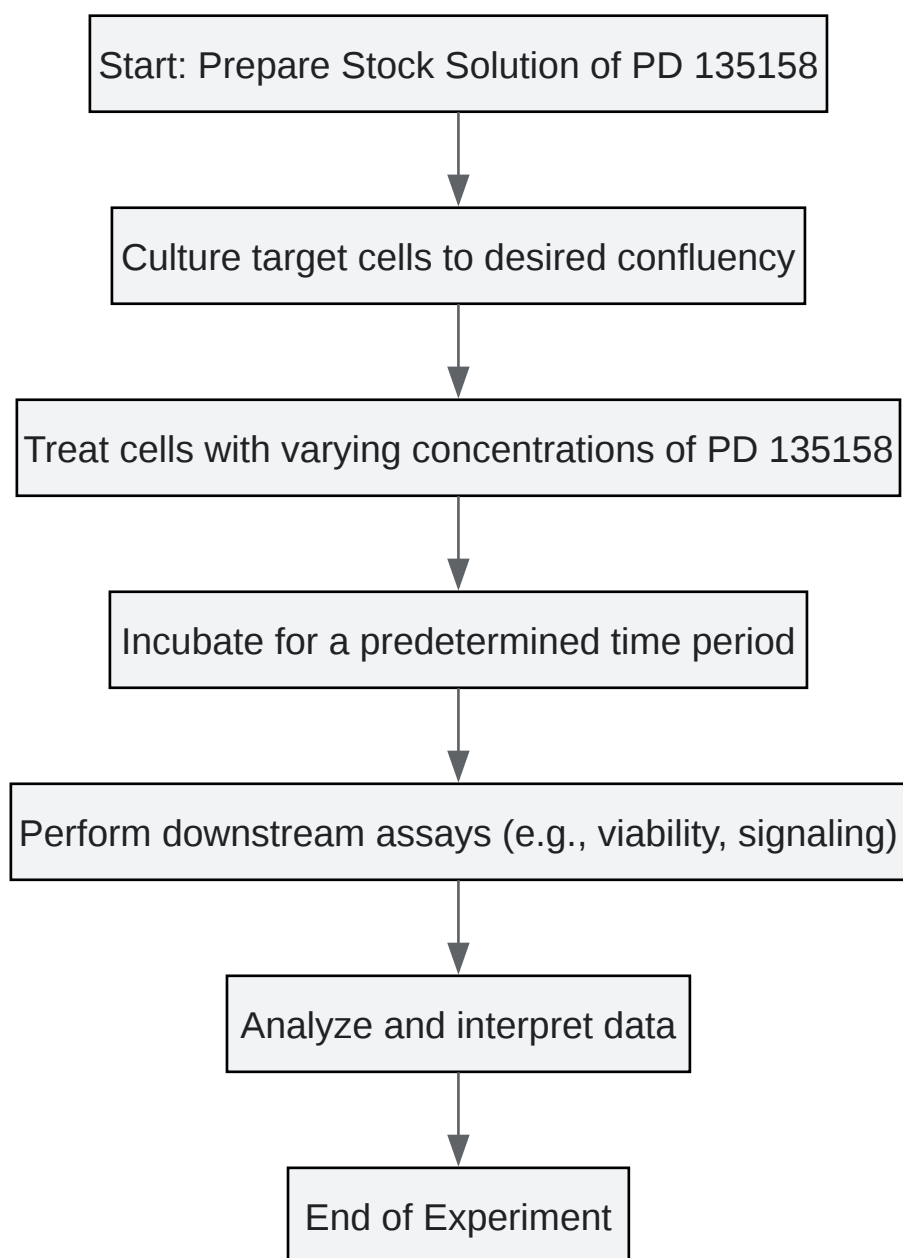
- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, sealed, and clearly labeled hazardous waste container.

- Liquid Waste: Unused solutions containing **PD 135158** should be collected in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not pour down the drain.
- Disposal: All hazardous waste must be disposed of through the institution's official hazardous waste management program. Follow all local, state, and federal regulations for hazardous waste disposal.

Experimental Protocols

While specific, detailed experimental protocols for **PD 135158** are not readily available in the public domain, the following general workflow can be adapted from research involving other cholecystokinin receptor antagonists.

Experimental Workflow for In Vitro Studies:



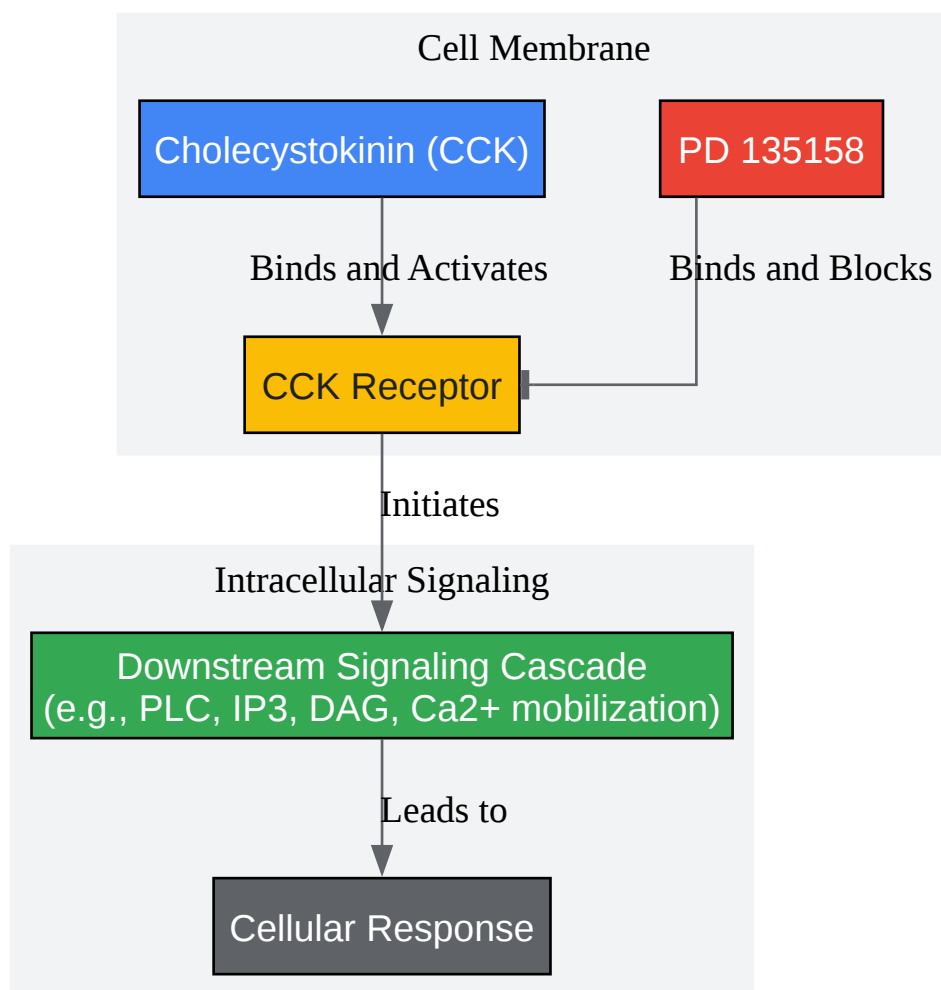
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Caption: A general experimental workflow for in vitro studies using **PD 135158**.

Signaling Pathway

PD 135158 is an antagonist of the cholecystikinin (CCK) receptors. The binding of CCK to its receptors typically initiates a signaling cascade. As an antagonist, **PD 135158** blocks this cascade. The specific downstream effects of **PD 135158** are dependent on the cell type and the specific CCK receptor subtype being targeted.

Conceptual Signaling Pathway Blockade by **PD 135158**:



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Caption: **PD 135158** blocks the CCK signaling pathway by antagonizing the CCK receptor.

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References

- 1. [mdpi.com](https://www.mdpi.com) [mdpi.com]

- 2. Safety and Dosing Study of a Cholecystokinin Receptor Antagonist in Non-alcoholic Steatohepatitis - PMC [pmc.ncbi.nlm.nih.gov]
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